

Unveiling the Chemical Profile of Acid Violet 90: A Technical Guide

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Compound of Interest

Compound Name: Acid Violet 90

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This technical guide provides an in-depth analysis of the chemical properties of **Acid Violet 90**, a significant metal complex azo dye. The information is tailored for researchers, scientists, and professionals in drug development, offering a comprehensive resource for understanding its fundamental characteristics.

Core Chemical Identity and Properties

Acid Violet 90, identified by the CAS Number 6408-29-3 and Colour Index Number 18762, is a complex organometallic compound.[1][2] It is synthesized through the diazotization of 4-Amino-3-hydroxynaphthalene-1-sulfonic acid, its subsequent coupling with 3-Methyl-1-phenyl-1H-pyrazol-5(4H)-one, and finally, the formation of a 1:2 chromium complex.[1][3] This process results in a stable, reddish-purple powder.[4]

Contrary to some reports that describe a simpler molecular structure, **Acid Violet 90** is a coordination complex. The widely accepted molecular formula for this chromium complex is $C_{40}H_{27}CrN_8O_{10}S_2 \cdot 2Na$, corresponding to a molecular weight of approximately 941.8 g/mol.[5][6]

Tabulated Chemical Data

For clarity and ease of comparison, the key chemical and physical properties of **Acid Violet 90** are summarized in the table below.

Property	Value	Source(s)
IUPAC Name	disodium;chromium;3-hydroxy-4-[(5-hydroxy-3-methyl-1-phenylpyrazol-4-yl)diazenyl]naphthalene-1-sulfonate;3-hydroxy-4-[(5-methyl-3-oxo-2-phenyl-1H-pyrazol-4-yl)diazenyl]naphthalene-1-sulfonate	[6]
Synonyms	C.I. Acid Violet 90, Acid Bordeaux B, Bordeaux MB, Acid Rubine M-B	[1]
CAS Number	6408-29-3	[1][2][7][8]
Colour Index	18762	[1][2]
Molecular Formula	C ₄₀ H ₂₇ CrN ₈ O ₁₀ S ₂ ·2Na	[5][6]
Molecular Weight	~941.8 g/mol	[5][6]
Physical Appearance	Reddish-purple powder	[4]
Melting Point	Approx. 270°C (decomposes)	
Solubility	Soluble in water and ethanol.	[1][4]
Chemical Class	Monoazo, 1:2 Metal Complex	[1][2]

Experimental Protocols

Detailed methodologies for determining the key chemical properties of **Acid Violet 90** are outlined below. These protocols are based on standard laboratory practices for dye analysis.

Determination of Melting Point

The melting point of **Acid Violet 90**, which is more accurately a decomposition temperature, can be determined using the capillary method with a melting point apparatus.

Methodology:

- **Sample Preparation:** A small amount of finely powdered, dry **Acid Violet 90** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a calibrated melting point apparatus.
- **Heating:** The sample is heated at a steady rate of 10-20°C per minute for an initial approximate determination.
- **Observation:** The temperature at which the substance begins to change state and the temperature at which it is completely decomposed are observed.
- **Refined Measurement:** For a more accurate reading, a fresh sample is heated to a temperature approximately 20°C below the approximate decomposition temperature. The heating rate is then reduced to 1-2°C per minute, and the temperature range of decomposition is recorded precisely.

Solubility Determination (Qualitative and Semi-Quantitative)

The solubility of **Acid Violet 90** in various solvents can be assessed through standardized laboratory procedures.

Methodology:

- **Solvent Selection:** A range of solvents (e.g., deionized water, ethanol, acetone, toluene) are selected for testing.
- **Sample Preparation:** A pre-weighed amount of **Acid Violet 90** (e.g., 10 mg) is added to a measured volume of each solvent (e.g., 1 mL) in separate test tubes.
- **Dissolution:** The mixtures are agitated vigorously at a controlled temperature (e.g., 25°C) for a set period.

- **Observation:** The solutions are visually inspected for any undissolved solid. The results are recorded as soluble, partially soluble, or insoluble.
- **Semi-Quantitative Analysis (Saturation Method):** To estimate the solubility, small, known amounts of the dye are incrementally added to a fixed volume of the solvent until saturation is reached (i.e., solid material remains undissolved after prolonged agitation). The total mass of dissolved dye provides an approximate solubility value (e.g., in g/L).

Spectroscopic Analysis

Spectroscopic techniques are crucial for elucidating the structural and electronic properties of **Acid Violet 90**.

UV-Visible (UV-Vis) Spectroscopy Protocol:

- **Solution Preparation:** A dilute solution of **Acid Violet 90** is prepared in a suitable solvent (e.g., water or ethanol) to an approximate concentration of 10^{-5} M.
- **Instrumentation:** A dual-beam UV-Vis spectrophotometer is used, with the pure solvent serving as the reference.
- **Spectral Acquisition:** The absorbance spectrum is recorded over a wavelength range of 200-800 nm.
- **Data Analysis:** The wavelength of maximum absorbance (λ_{max}) is identified. Due to its complex aromatic structure and metal-ligand charge transfer, **Acid Violet 90** is expected to exhibit strong absorption bands in the visible region, contributing to its intense color.

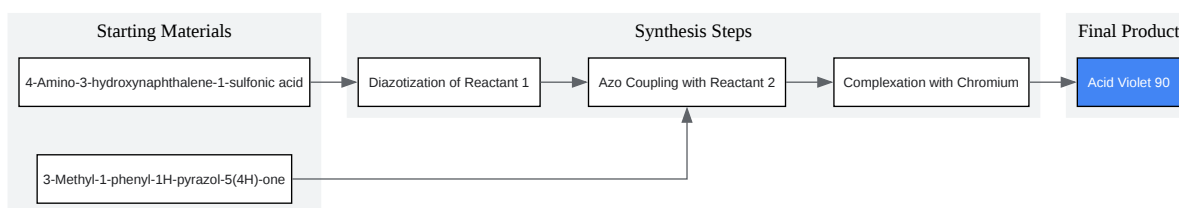
Fourier-Transform Infrared (FTIR) Spectroscopy Protocol:

- **Sample Preparation:** A small amount of dry **Acid Violet 90** powder is intimately mixed with potassium bromide (KBr) and pressed into a thin, transparent pellet.
- **Instrumentation:** An FTIR spectrometer is used to acquire the spectrum.
- **Spectral Acquisition:** The spectrum is typically recorded from 4000 to 400 cm^{-1} .

- **Data Analysis:** The resulting spectrum is analyzed for characteristic absorption bands corresponding to its functional groups. Key expected vibrations include those for N=N stretching (azo group), C=C stretching (aromatic rings), S=O stretching (sulfonate groups), and potentially metal-ligand vibrations at lower frequencies.

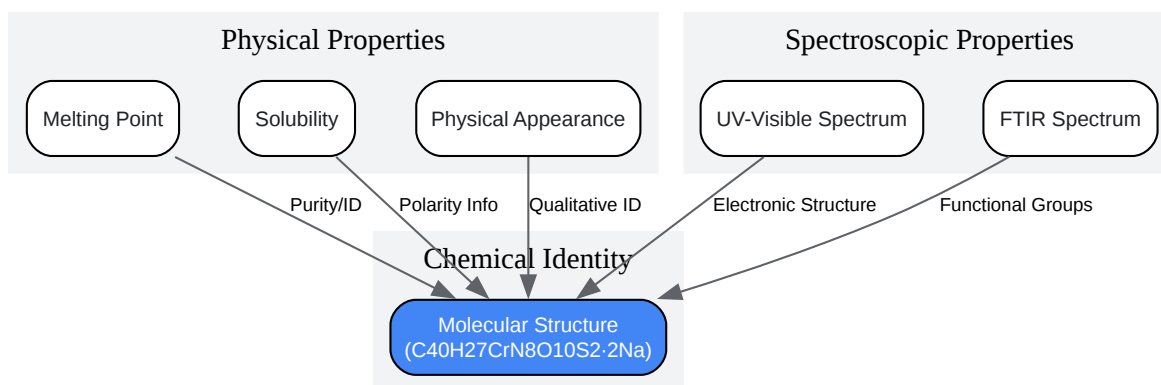
Visualized Workflows and Relationships

To further clarify the experimental and logical processes, the following diagrams are provided in the DOT language for Graphviz.



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Caption: A simplified workflow for the synthesis of **Acid Violet 90**.



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Caption: Logical relationships between experimental data and chemical identity.

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